

Toxicological Profile of Meptyldinocap in Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: Meptyldinocap

Cat. No.: B1662176

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Executive Summary

Meptyldinocap, a dinitrophenol fungicide, is an active ingredient utilized for the control of powdery mildew. Its mechanism of action involves the uncoupling of oxidative phosphorylation, a fundamental process in cellular energy production. While effective against target fungal pathogens, a thorough understanding of its toxicological profile in non-target organisms is crucial for a comprehensive environmental risk assessment. This technical guide provides a detailed overview of the ecotoxicological effects of **meptyldinocap** on a range of non-target species, including aquatic and terrestrial organisms. Quantitative toxicity data is presented in structured tables for comparative analysis, and key experimental methodologies are described. Furthermore, a visualization of the primary toxicodynamic pathway is provided to facilitate a deeper understanding of its mode of action.

Aquatic Organisms

Meptyldinocap exhibits a high degree of toxicity to aquatic organisms. Acute and chronic exposure studies have been conducted on representative species of fish, aquatic invertebrates, and algae to determine key toxicity endpoints.

Data Presentation: Aquatic Toxicity

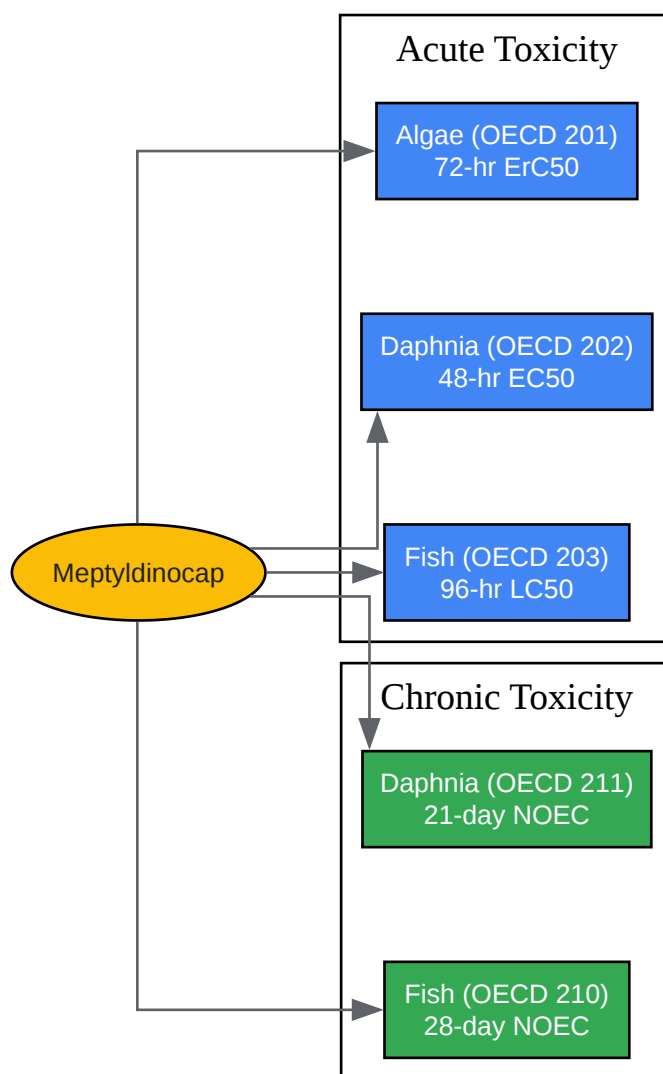
Organism	Species	Endpoint	Value (µg a.i./L)	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-hour LC ₅₀	16	--INVALID-LINK--
Oncorhynchus mykiss (Rainbow Trout)	28-day NOEC	2.5	--INVALID-LINK--	
Aquatic Invertebrate	Daphnia magna	48-hour EC ₅₀ (Immobilisation)	29	--INVALID-LINK--
Daphnia magna	21-day NOEC (Reproduction)	5.0	--INVALID-LINK--	
Algae	Pseudokirchnerie lla subcapitata	72-hour ErC ₅₀ (Growth Rate)	43	--INVALID-LINK--
Pseudokirchnerie lla subcapitata	72-hour NOEC	10	--INVALID-LINK--	

Experimental Protocols

The aquatic toxicity studies for **meptyldinocap** were conducted following standardized OECD guidelines to ensure data quality and comparability.

- **Fish, Acute Toxicity Test (OECD 203):** This test determines the median lethal concentration (LC₅₀) of a substance in fish over a 96-hour exposure period. Juvenile rainbow trout (*Oncorhynchus mykiss*) were exposed to a series of **meptyldinocap** concentrations under controlled laboratory conditions, including temperature, pH, and dissolved oxygen. Mortality was observed and recorded at 24, 48, 72, and 96 hours.
- **Daphnia sp. Acute Immobilisation Test (OECD 202):** This study assesses the acute toxicity to *Daphnia magna*. Young daphnids (<24 hours old) were exposed to various concentrations of **meptyldinocap** for 48 hours. The endpoint is the median effective concentration (EC₅₀) at which 50% of the daphnids are immobilized.

- **Alga, Growth Inhibition Test (OECD 201):** This test evaluates the effect of a substance on the growth of a freshwater algal species, *Pseudokirchneriella subcapitata*. Algal cultures were exposed to different concentrations of **meptyldinocap** over a 72-hour period. The inhibition of growth is measured, and the median effective concentration (EC_{50}) for growth rate reduction is calculated.
- **Fish, Early-life Stage Toxicity Test (OECD 210):** This chronic study assesses the effects of **meptyldinocap** on the early developmental stages of fish. Fertilized eggs are exposed to a range of concentrations, and the exposure continues through hatching and into the early juvenile stage. Endpoints include mortality, growth, and developmental abnormalities, leading to the determination of a No Observed Effect Concentration (NOEC).
- **Daphnia magna Reproduction Test (OECD 211):** This chronic test evaluates the impact of **meptyldinocap** on the reproductive output of *Daphnia magna* over a 21-day period. The total number of live offspring produced is the primary endpoint used to determine the NOEC for reproduction.



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*Aquatic Ecotoxicology Testing Workflow for **Meptyldinocap**.*

Terrestrial Organisms

The risk to terrestrial non-target organisms is another critical aspect of the environmental safety profile of **meptyldinocap**. Studies have been conducted on birds, honeybees, earthworms, other non-target arthropods, and soil microorganisms.

Data Presentation: Terrestrial Toxicity

Organism	Species	Endpoint	Value	Reference
Birds	Colinus virginianus (Bobwhite Quail)	Acute Oral LD ₅₀	>2000 mg a.i./kg bw	--INVALID-LINK--
Colinus virginianus (Bobwhite Quail)	Dietary LC ₅₀ (5-day)	>5000 mg a.i./kg diet	--INVALID-LINK--	
Anas platyrhynchos (Mallard Duck)	NOEC (Reproduction)	30 mg a.i./kg diet	--INVALID-LINK--	
Honeybees	Apis mellifera	Acute Contact LD ₅₀ (48-hour)	>100 µg a.i./bee	--INVALID-LINK--
Apis mellifera	Acute Oral LD ₅₀ (48-hour)	68.9 µg a.i./bee	--INVALID-LINK--	
Earthworms	Eisenia fetida	14-day LC ₅₀	>1000 mg a.i./kg soil	--INVALID-LINK--
Eisenia fetida	NOEC (Reproduction)	100 mg a.i./kg soil	--INVALID-LINK--	
Soil Microorganisms	-	Nitrogen Transformation	<25% effect at 28 days	--INVALID-LINK--
Non-target Arthropods	Typhlodromus pyri (predatory mite)	LR ₅₀ (on glass plates)	1.8 g a.i./ha	--INVALID-LINK--
Aphidius rhopalosiphi (parasitoid wasp)	LR ₅₀ (on glass plates)	1.2 g a.i./ha	--INVALID-LINK--	

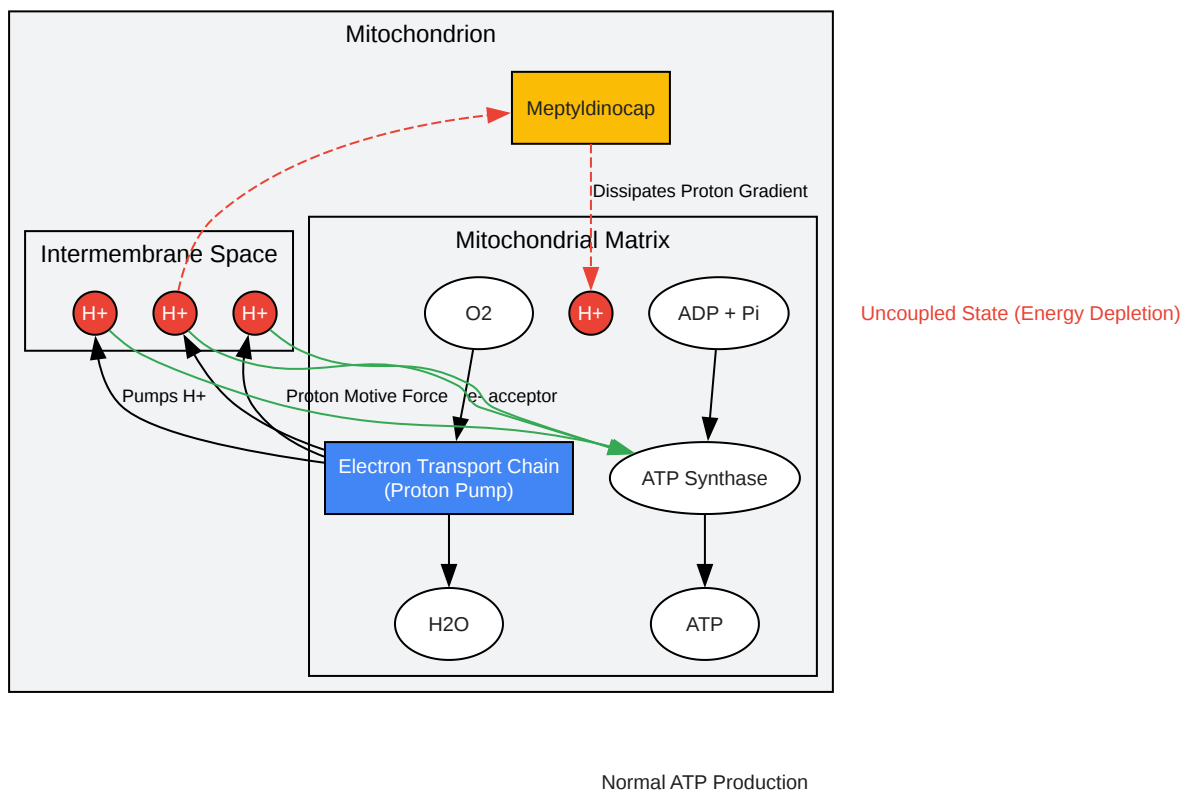
Experimental Protocols

Standardized protocols were also employed for the assessment of toxicity to terrestrial organisms.

- **Avian Acute Oral Toxicity (OECD 223):** This test determines the acute oral toxicity (LD₅₀) in birds. A single dose of **meptyldinocap** was administered to Bobwhite quail, and the birds were observed for at least 14 days for mortality and signs of toxicity.
- **Avian Dietary Toxicity Test (OECD 205):** This study evaluates the toxicity of a substance when administered in the diet. Young Bobwhite quail were fed a diet containing various concentrations of **meptyldinocap** for five days, followed by a three-day observation period. The dietary LC₅₀ is determined.
- **Honeybee, Acute Contact and Oral Toxicity Tests (OECD 213 & 214):** These tests determine the acute contact and oral LD₅₀ values for adult honeybees. For the contact test, bees are topically exposed to **meptyldinocap**. For the oral test, bees are fed a sucrose solution containing the test substance. Mortality is assessed over 48 hours.
- **Earthworm, Acute Toxicity Test (OECD 207):** This test assesses the acute toxicity of a substance to earthworms (*Eisenia fetida*) in an artificial soil. The 14-day LC₅₀ is determined.
- **Earthworm, Reproduction Test (OECD 222):** This chronic study evaluates the effects of a substance on the reproductive output of earthworms over an 8-week period. The NOEC for reproduction is a key endpoint.
- **Soil Microorganisms, Nitrogen Transformation Test (OECD 216):** This study assesses the long-term effects of a substance on the nitrogen transformation activity of soil microorganisms. The rate of nitrate formation is measured over 28 days.

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

The primary mode of action of **meptyldinocap** in both target and non-target organisms is the uncoupling of oxidative phosphorylation. This process occurs within the mitochondria and disrupts the production of ATP, the main energy currency of the cell. **Meptyldinocap**, being a lipophilic weak acid, can shuttle protons across the inner mitochondrial membrane, dissipating the proton gradient that is essential for ATP synthase to function. This leads to an increase in oxygen consumption without a corresponding increase in ATP production, ultimately causing cellular energy depletion and toxicity.



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*Mechanism of **Meptyldinocap** as an Uncoupler of Oxidative Phosphorylation.*

Conclusion

The toxicological data for **meptyldinocap** indicate a high risk to aquatic organisms, with acute and chronic toxicity observed at low microgram per liter concentrations. The risk to birds, honeybees, and earthworms is considered to be lower under typical field exposure scenarios, although sublethal effects cannot be entirely discounted. The primary mechanism of toxicity, the uncoupling of oxidative phosphorylation, is a well-understood process that affects a broad range of organisms. This technical guide provides a consolidated source of quantitative data and methodological context to aid in the environmental risk assessment and responsible

management of this fungicide. Further research into the potential for sublethal effects in terrestrial non-target organisms and the impact of its metabolites would provide an even more comprehensive understanding of its environmental profile.

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